

Application Note: Analysis of Ethylcycloheptane using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Ethylcycloheptane

CAS No.: 13151-55-8

Cat. No.: B14725347

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Introduction

Ethylcycloheptane (C₉H₁₈) is a cycloalkane with a molecular weight of 126.24 g/mol ^[1] As a volatile organic compound (VOC), its analysis is crucial in various fields, including environmental monitoring, fuel analysis, and chemical synthesis quality control. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and quantification of such compounds.^[2] This method combines the high separation efficiency of gas chromatography with the sensitive and specific detection capabilities of mass spectrometry.^{[3][4]} This application note provides a detailed protocol for the analysis of **ethylcycloheptane** using GC-MS.

Data Presentation

A summary of the key quantitative data for **ethylcycloheptane** is presented in Table 1. This data is essential for the identification and quantification of the analyte.

Table 1: Quantitative Data for **Ethylcycloheptane**

Parameter	Value	Reference
Molecular Formula	C9H18	--INVALID-LINK--
Molecular Weight	126.24 g/mol	[1]
CAS Number	13151-55-8	[1]
Kovats Retention Index (non-polar column)	969 - 973	[1][5]
Expected Major Mass Fragments (m/z)		
126	[M] ⁺ (Molecular Ion)	General Principle
97	[M-C2H5] ⁺	General Principle
83	[M-C3H7] ⁺	General Principle
69	[M-C4H9] ⁺	General Principle
55	[C4H7] ⁺	General Principle
41	[C3H5] ⁺	General Principle

Experimental Protocols

1. Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for extracting **ethylcycloheptane** from a liquid matrix.

Materials:

- Sample containing **ethylcycloheptane**
- Hexane (GC grade)
- Deionized water
- Sodium chloride (analytical grade)

- Separatory funnel (250 mL)
- Beakers and graduated cylinders
- Anhydrous sodium sulfate
- Glass vials with PTFE-lined caps (1.5 mL)[6]
- Micropipettes

Procedure:

- **Sample Measurement:** Accurately measure 50 mL of the liquid sample into a 250 mL separatory funnel.
- **Salting Out (Optional):** Add 5 g of sodium chloride to the sample and dissolve by gentle shaking. This increases the ionic strength of the aqueous phase and enhances the extraction of nonpolar compounds into the organic solvent.
- **Extraction:** Add 25 mL of hexane to the separatory funnel.
- **Mixing:** Stopper the funnel and shake vigorously for 2 minutes, periodically venting the pressure by opening the stopcock.
- **Phase Separation:** Allow the layers to separate for 10 minutes. The upper layer will be the organic phase (hexane) containing the **ethylcycloheptane**.
- **Collection:** Carefully drain the lower aqueous layer and discard. Collect the upper organic layer in a clean, dry beaker.
- **Drying:** Add a small amount of anhydrous sodium sulfate to the collected organic extract to remove any residual water.
- **Filtration and Transfer:** Filter the dried extract through a 0.22 μm filter to remove any particulate matter.[7] Transfer the final extract into a 1.5 mL glass vial for GC-MS analysis.[6]

2. GC-MS Instrumentation and Parameters

The following are recommended starting parameters for the GC-MS analysis of **ethylcycloheptane**. These may require optimization based on the specific instrument and sample matrix.

Table 2: GC-MS Instrument Parameters

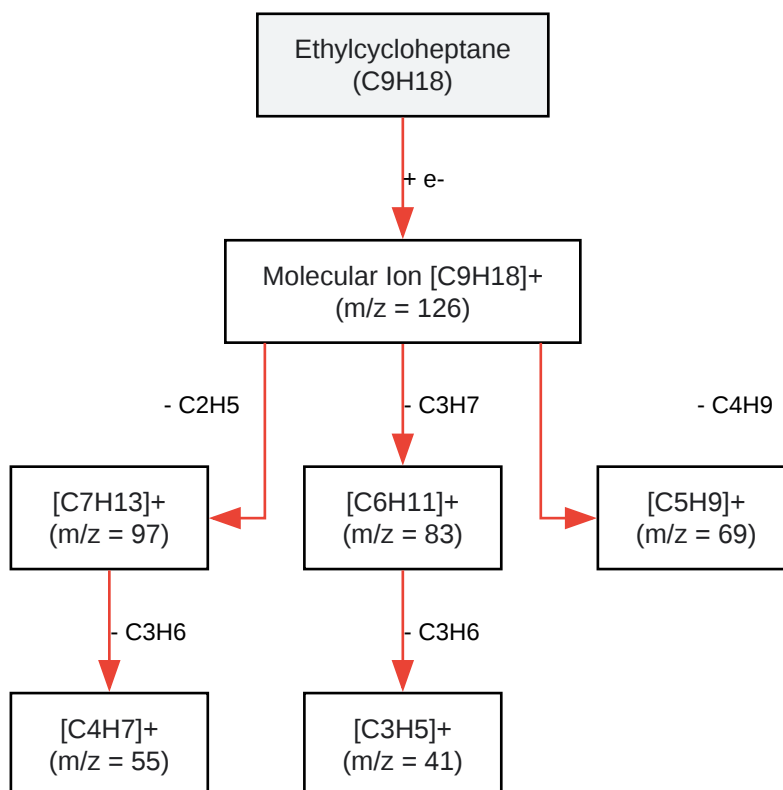
Gas Chromatograph (GC) Parameters	
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (constant flow)
Inlet Temperature	250°C
Injection Volume	1 µL
Injection Mode	Split (Split ratio 50:1)
Oven Temperature Program	Initial temperature 50°C, hold for 2 minutes, ramp at 10°C/min to 200°C, hold for 5 minutes.
Mass Spectrometer (MS) Parameters	
Ion Source	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230°C
Quadrupole Temperature	150°C
Mass Range	m/z 40-300
Scan Mode	Full Scan

Mandatory Visualizations



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Caption: GC-MS workflow for **ethylcycloheptane** analysis.



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Caption: Proposed mass fragmentation of **ethylcycloheptane**.

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- To cite this document: BenchChem. [Application Note: Analysis of Ethylcycloheptane using Gas Chromatography-Mass Spectrometry (GC-MS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14725347/docs#application-note-analysis-of-ethylcycloheptane-using-gas-chromatography-mass-spectrometry-gc-ms>]

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